UV-Vis Absorption Spectra Guide: 2-iodo-pyrrolo[2,3-c]pyridine

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Compound of Interest

Compound Name:	*2-iodo-1H-pyrrolo[2,3-c]pyridine*
CAS No.:	*1227270-26-9*
Cat. No.:	*B035820*

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Executive Technical Summary

2-iodo-pyrrolo[2,3-c]pyridine (CAS: 106688-66-8) is a halogenated derivative of the 6-azaindole scaffold. UV-Visible spectroscopy is the primary tool for validating its identity during synthesis, specifically to monitor the iodination of the C2 position.

- Chromophore: The pyrrolo[2,3-c]pyridine (6-azaindole) bicyclic system.
- Key Feature: The iodine atom at C2 acts as an auxochrome, inducing a bathochromic (red) shift and a hyperchromic effect relative to the unsubstituted parent compound.
- Critical QC Parameter: The spectral shift distinguishes the 2-iodo product from the starting material and the isomeric 7-azaindole impurities.

Theoretical Grounding & Electronic Transitions

To interpret the spectrum accurately, one must understand the electronic transitions at play. The 6-azaindole core exhibits two primary transitions:

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- Transitions: High energy, intense absorption bands typically found between 200–260 nm.
- Transitions: Lower energy, weaker transitions involving the lone pair on the pyridine nitrogen, typically appearing as a shoulder or broad band around 280–310 nm.

The Iodine Auxochromic Effect

The introduction of an iodine atom at the C2 position alters the molecular orbital energy levels:

- Mesomeric Effect (+M): Iodine donates electron density into the

  -system, destabilizing the HOMO.
- Inductive Effect (-I): Iodine withdraws electron density, stabilizing the LUMO.
- Net Result: The HOMO-LUMO gap narrows, requiring less energy for excitation.[1] This results in a Red Shift (5–15 nm) compared to the parent scaffold.

Diagram: Electronic Transition Logic

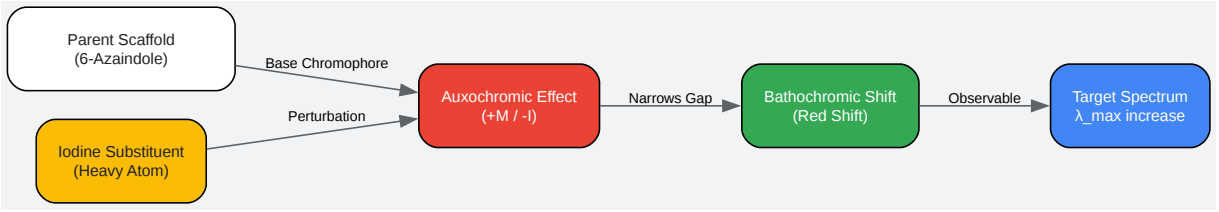

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Figure 1: Logical flow of substituent effects on the azaindole chromophore.

Comparative Spectral Analysis

The following table provides the reference values for the parent scaffold and the predicted range for the 2-iodo derivative. Use this to benchmark your experimental results.

Table 1: Comparative Absorption Maxima ( )[2]

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Compound	Structure	Solvent	(nm)	Spectral Features
6-Azaindole (Parent)	Pyrrolo[2,3-c]pyridine	Methanol	258, ~280, 310	Distinct bands. The 310 nm band is sensitive to aggregation/concentration.
7-Azaindole (Isomer)	Pyrrolo[2,3-b]pyridine	Methanol	293	Strong single band in the near-UV.[2] Lacks the distinct 310 nm aggregate band of 6-azaindole.
2-iodo-6-azaindole (Product)	2-I-Pyrrolo[2,3-c]pyridine	Methanol	~265, ~290–300	Expected Shift: +5 to +15 nm vs. Parent. Broadening of the long-wavelength band due to heavy atom effect.

Key Identification Marker: If your synthesized product shows a

identical to the starting material (258/280 nm), the iodination failed. A shift toward 290–300 nm confirms the substitution.

Experimental Protocol: Spectral Validation

This protocol is designed to eliminate solvent artifacts and pH-dependent tautomerization, which are common sources of error in azaindole spectroscopy.

Reagents & Equipment[3][4][5][6]

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- Solvent: HPLC-grade Methanol (MeOH) or Acetonitrile (MeCN). Avoid unbuffered water due to pH sensitivity.
- Blank: Pure solvent from the same bottle used for dissolution.
- Equipment: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900).
- Cuvette: Quartz, 1 cm path length (UV transparent <220 nm).

Step-by-Step Workflow

- Baseline Correction:
  - Fill two matched quartz cuvettes with pure MeOH.
  - Run a baseline correction (200–400 nm) to subtract solvent absorbance.
- Stock Solution Preparation:
  - Weigh ~1.0 mg of 2-iodo-pyrrolo[2,3-c]pyridine.
  - Dissolve in 10 mL MeOH (Concentration: ~100 µg/mL). Sonicate if necessary.
- Dilution Series (Self-Validation Step):
  - Prepare three working concentrations: 10 µg/mL, 20 µg/mL, and 50 µg/mL.
  - Why? Linearity (Beer-Lambert Law) confirms the solute is fully dissolved and not aggregating. 6-azaindoles are prone to trimerization at high concentrations.
- Acquisition:
  - Scan range: 200 nm to 400 nm.
  - Scan speed: Medium (approx. 200–400 nm/min).
  - Data interval: 1 nm.

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- Data Analysis:
  - Identify

    .
  - Calculate Molar Extinction Coefficient (

) using

    .
  - Compare

    shift against the parent 6-azaindole control.

Diagram: Validation Workflow

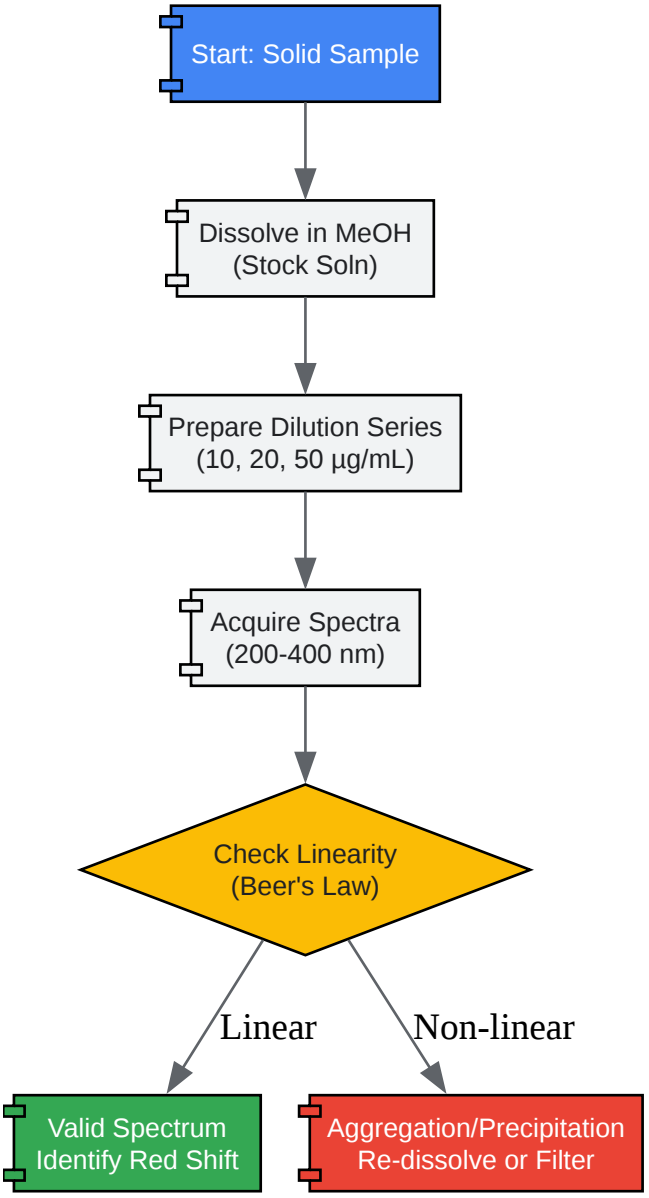

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Figure 2: Step-by-step workflow for acquiring valid UV-Vis data.

Troubleshooting & Common Pitfalls

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Issue	Cause	Solution
No Red Shift Observed	Incomplete reaction; starting material dominates.	Monitor reaction by TLC/LC-MS. The iodine atom must cause a shift.
Broad, Tailing Peak >350 nm	Aggregation or undissolved particles.	Filter solution (0.2 µm PTFE) or dilute further.
Peak at ~320 nm (Sharp)	Protonation of the pyridine nitrogen.	Solvent may be acidic. Add 0.1% Ammonium Hydroxide to force neutral species.
Unexpected Peak at ~293 nm	Contamination with 7-azaindole isomer.	Check starting material purity. [3] 7-azaindole absorbs strongly here.

References

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